

Preparation of 4p-PDOT Stock Solutions for Research Applications

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Compound of Interest

Compound Name: 4p-PDOT

Cat. No.: B8023608

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This document provides detailed application notes and protocols for the preparation of **4p-PDOT** (4-phenyl-2-propionamidotetralin) stock solutions for use in various experimental settings. **4p-PDOT** is a potent and selective antagonist of the melatonin receptor 2 (MT2), making it a valuable tool in neuroscience, pharmacology, and drug discovery.^{[1][2][3]} Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results.

Data Presentation: Solubility and Stock Solution Parameters

The following table summarizes the key quantitative data for preparing **4p-PDOT** stock solutions. It is crucial to use this information to ensure the compound is fully dissolved and stable.

Parameter	Value	Solvent	Source
Molecular Weight	279.38 g/mol	-	[1][4]
Max Solubility	41.67 mg/mL (149.15 mM)	DMSO	[1][2]
Max Solubility	27.94 mg/mL (100 mM)	DMSO	[3][4]
Max Solubility	27.94 mg/mL (100 mM)	Ethanol	[3][4]
Reported Solubility	5 mg/mL (clear, with warming)	DMSO	[5]
Stock Solution Storage (in solvent)	-80°C for up to 1 year	DMSO	[1]
Stock Solution Storage (in solvent)	-80°C for 6 months; -20°C for 1 month	DMSO	[6]
Stock Solution Storage (in solvent)	-20°C for up to 1 month (aliquoted)	DMSO	
Powder Storage	-20°C for up to 3 years	-	[1]
Powder Storage	Room Temperature	-	[3]

Note: Solubility and stability may vary slightly between batches and suppliers. Always refer to the manufacturer's certificate of analysis for batch-specific information.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration 4p-PDOT Stock Solution in DMSO

This protocol describes the preparation of a 100 mM **4p-PDOT** stock solution in DMSO, a commonly used solvent for this compound.[3][4]

Materials:

- **4p-PDOT** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)[2]
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)[1][2]
- Calibrated micropipettes

Procedure:

- **Equilibrate:** Allow the **4p-PDOT** powder vial to equilibrate to room temperature for at least 1 hour before opening to prevent condensation.[7]
- **Weigh:** Accurately weigh the desired amount of **4p-PDOT** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 27.94 mg of **4p-PDOT** (Molecular Weight: 279.38 g/mol).
- **Dissolve:** Add the appropriate volume of DMSO to the **4p-PDOT** powder. For the example above, add 1 mL of DMSO.
- **Mix:** Vortex the solution thoroughly to facilitate dissolution.
- **Sonication (Recommended):** If the compound does not dissolve completely, sonicate the solution in a water bath for short intervals until the solution is clear.[1][2] Gentle warming may also aid dissolution.[5]
- **Aliquot:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[6]
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).[1][6][7]

Protocol 2: Preparation of Working Solutions for In Vitro Cellular Assays

This protocol details the dilution of the high-concentration DMSO stock solution for use in cell-based experiments.

Materials:

- 100 mM **4p-PDOT** stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM)[8]
- Sterile tubes and pipettes

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 100 mM **4p-PDOT** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To minimize the concentration of DMSO in the final culture medium, it is advisable to perform an intermediate dilution in the cell culture medium. For example, dilute the 100 mM stock solution 1:100 in culture medium to create a 1 mM intermediate stock.
- Final Dilution: Add the desired volume of the intermediate or stock solution to the cell culture medium to achieve the final working concentration. For instance, to achieve a final concentration of 10 μ M in 1 mL of medium, add 10 μ L of the 1 mM intermediate stock.
- Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **4p-PDOT**.[8]
- Use Immediately: It is recommended to prepare and use working solutions on the same day. [7]

Protocol 3: Preparation of Working Solutions for In Vivo Studies

This protocol provides a general guideline for preparing **4p-PDOT** for administration in animal models. The final formulation may need to be optimized based on the specific animal model and route of administration.

Materials:

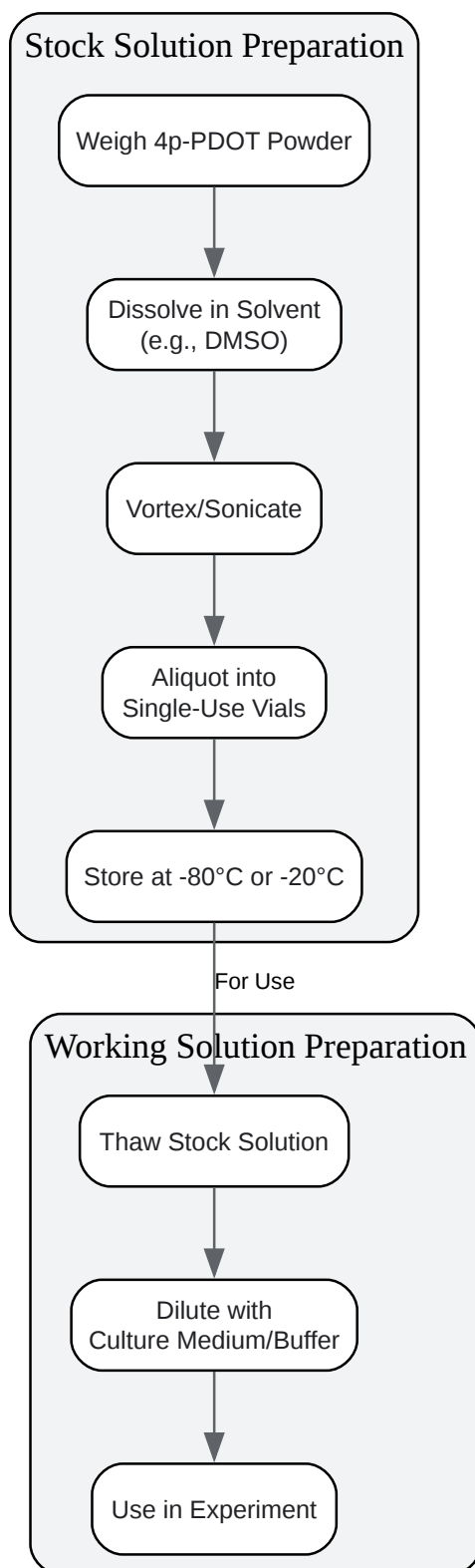
- **4p-PDOT** powder
- Solvents for in vivo use (e.g., DMSO, saline, ethanol, SBE- β -CD)
- Sterile vials and syringes

Procedure:

- **Solubilization:** For intravenous injections in mice, a stock solution can be prepared in DMSO and then further diluted.^[2] One protocol suggests preparing a 41.7 mg/mL stock in DMSO and then diluting it in a solution containing 20% SBE- β -CD in saline.^[2]
- **Solvent Considerations:** The final concentration of organic solvents like DMSO should be minimized and tested for toxicity in the animal model. For some applications, initial dissolution in 95% ethanol followed by dilution in 50% ethanol and then further serial dilutions in an appropriate buffer (e.g., EBSS) has been reported.^[9]
- **Fresh Preparation:** For in vivo experiments, it is highly recommended to prepare the working solution freshly on the day of use.^[2]
- **Administration:** The final solution should be clear and free of precipitates before administration.

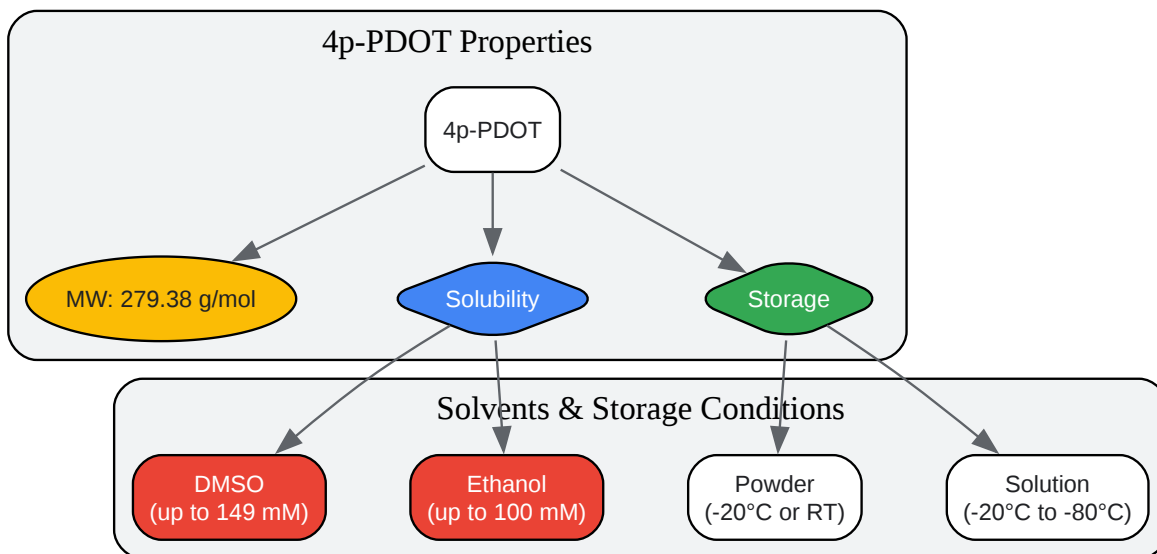
Mandatory Visualizations

The following diagrams illustrate key processes and relationships relevant to the preparation and use of **4p-PDOT** stock solutions.



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Caption: Workflow for **4p-PDOT** Stock and Working Solution Preparation.



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Caption: Key Properties of **4p-PDOT** for Solution Preparation.

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References

- 1. 4-P-PDOT | Melatonin Receptor | MT Receptor | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 4-P-PDOT | Melatonin Receptors | Tocris Bioscience [tocris.com]
- 4. 4-P-PDOT (1034) by Tocris, Part of Bio-Techne [bio-techne.com]
- 5. 4-P-PDOT = 98 HPLC 134865-74-0 [sigmaaldrich.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. 4-P-PDOT|620170-78-7|COA [dcchemicals.com]

- 8. Luzindole and 4P-PDOT block the effect of melatonin on bovine granulosa cell apoptosis and cell cycle depending on its concentration - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. life.illinois.edu [life.illinois.edu]
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